

Application Notes: TH10785 for High-Throughput Screening in DNA Repair

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Compound of Interest

Compound Name: TH10785

Cat. No.: B11187303

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Introduction

TH10785 is a novel small-molecule activator of 8-oxoguanine DNA glycosylase 1 (OGG1), a key enzyme in the base excision repair (BER) pathway responsible for excising the premutagenic lesion 8-oxoguanine (8-oxoG) from DNA.[1][2][3][4] Unlike conventional approaches that focus on inhibiting DNA repair, **TH10785** enhances the repair of oxidative DNA damage.[5] Mechanistically, **TH10785** binds to the active site of OGG1, interacting with phenylalanine-319 and glycine-42.[1][2] This interaction not only increases the enzymatic activity of OGG1 by up to 10-fold but also confers a novel β,δ -lyase function.[1][3][4] This alters the canonical BER pathway, creating a dependency on polynucleotide kinase phosphatase (PNKP1) for the completion of repair, rather than the typical reliance on APE1.[1][3] The ability of **TH10785** to modulate the DNA repair process presents a unique opportunity for therapeutic applications in diseases associated with high levels of oxidative stress, such as cancer, neurodegenerative disorders, and inflammatory diseases.[5][6] These application notes provide detailed protocols for the use of **TH10785** in high-throughput screening (HTS) assays to identify and characterize modulators of oxidative DNA repair.

Data Presentation

Table 1: In Vitro Activity of TH10785 on OGG1

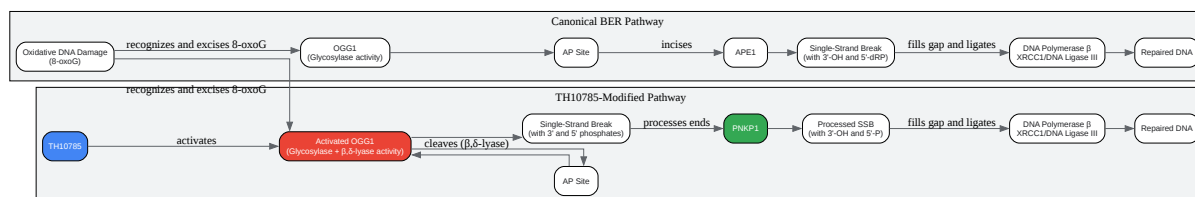
Parameter	Value	Conditions	Reference
OGG1 Activation	~10-fold increase in activity	Fluorescence-based biochemical assay	[4]
Binding Affinity (KD) to OGG1	5.5 μ M	Fluorescence spectroscopy	[7]
Binding Affinity (KD) to OGG1 with AP-site DNA	1.3 μ M	Fluorescence spectroscopy	[7]
Maximal Enhancement Concentration	6.25 μ M	Fluorescence-based biochemical assay	[3]
Enzymatic Turnover (vmax) with AP-site substrate	Up to 20-fold increase	Kinetic analysis	[3] [8]

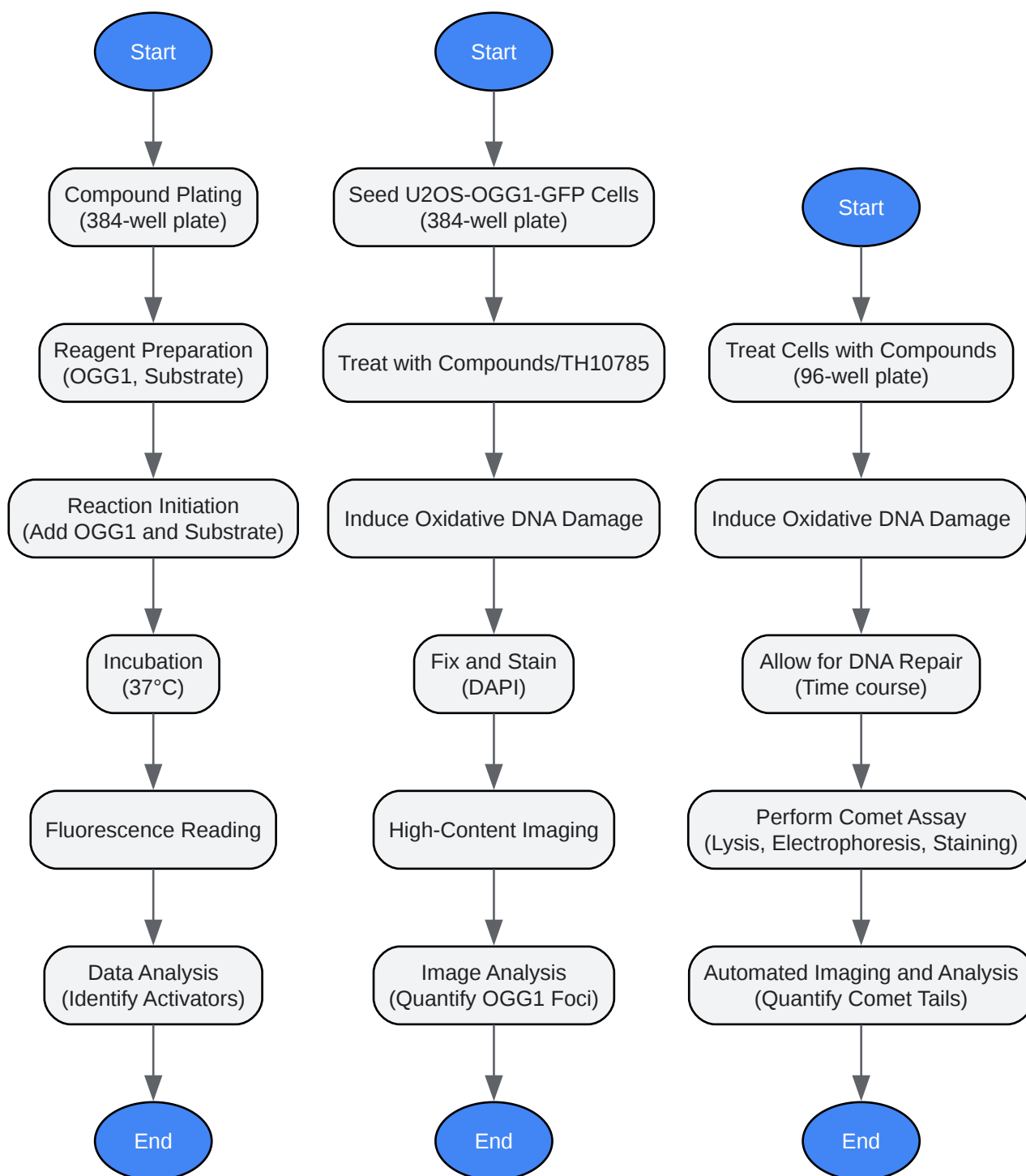
Table 2: Cellular Effects of TH10785

Cellular Process	Observation	Cell Type	Assay	Reference
OGG1 Recruitment	Increased recruitment to laser-induced DNA damage	U2OS OGG1-GFP	Live-cell confocal microscopy	[3]
DNA Strand Breaks (γH2AX)	Increased γH2AX foci formation	U2OS	Immunofluorescence	[3]
PNKP1 Dependency	Increased cell death in combination with PNKP1 inhibitor	U2OS	Cell viability assay	[3]
Oxidative DNA Lesion Repair	Increased repair of oxidative DNA lesions	Not specified	Not specified	[1]

Signaling Pathway

The following diagram illustrates the modified Base Excision Repair pathway upon activation of OGG1 by **TH10785**.





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